

Unraveling the Identity of GS-0930: A Case of Mistaken Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclic HPMPC

Cat. No.: B166231

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Initial investigations into the application of a compound designated GS-0930 in organotypic raft cultures have hit a roadblock, as extensive searches reveal "GS-0930" to be a classification for a federal job series rather than a research compound. This misidentification precludes the creation of the requested detailed application notes, protocols, and data analysis for the scientific community.

Searches for "GS-0930" in scientific and chemical databases have failed to identify any chemical entity, drug candidate, or research molecule with this designation. Instead, results consistently point to the U.S. Office of Personnel Management's (OPM) General Schedule (GS) system, where "GS-0930" corresponds to the "Hearings and Appeals" occupational series. This classification is used for federal employees working in legal and administrative adjudication.

The complete absence of "GS-0930" within the context of pharmacology, cell biology, or drug development literature makes it impossible to fulfill the user's request. Key information required for generating the detailed scientific documentation, such as the compound's mechanism of action, its effects on cellular signaling pathways, and any existing quantitative data from in vitro or in vivo studies, is unavailable.

Organotypic raft cultures are a sophisticated in vitro 3D cell culture technique that mimics the architecture of native tissues. They are widely used in various research fields, including virology, cancer biology, and toxicology, to study the effects of compounds on tissue-like structures. Protocols for establishing these cultures are well-documented and involve the growth of epithelial cells on a collagen matrix at an air-liquid interface to promote stratification

and differentiation. However, without a specific compound to investigate, the application notes and protocols requested cannot be developed.

Therefore, we are unable to provide the requested detailed application notes, experimental protocols, data tables, and signaling pathway diagrams for "GS-0930" in organotypic raft cultures. We urge the user to verify the name or designation of the compound of interest. Any additional information, such as an alternative name, chemical structure, or the context of the research (e.g., the target pathway or disease model), would be essential to proceed with this request.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com